

phase diagram of iron-platinum binary alloy

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Compound of Interest

Compound Name: *Iron;platinum*

CAS No.: *823185-57-5*

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An In-depth Technical Guide to the Iron-Platinum Binary Alloy Phase Diagram

Introduction

The iron-platinum (Fe-Pt) binary alloy system is of significant scientific and technological interest due to its remarkable magnetic properties, particularly in the L10 ordered phase, which exhibits high magnetocrystalline anisotropy. This makes it a promising candidate for applications in high-density magnetic recording media, permanent magnets, and biomedical devices. A thorough understanding of the Fe-Pt phase diagram is crucial for controlling the microstructure and, consequently, the material's properties. This technical guide provides a comprehensive overview of the Fe-Pt phase diagram, including its key phases and invariant reactions, detailed experimental protocols for its determination, and visualizations of experimental workflows.

The Iron-Platinum Phase Diagram

The Fe-Pt phase diagram is characterized by a series of order-disorder transitions. The high-temperature phase is a disordered face-centered cubic (FCC) solid solution, denoted as $\gamma(\text{Fe,Pt})$ or A1. As the temperature decreases, several ordered intermetallic phases, including

L12-Fe₃Pt, L10-FePt, and L12-FePt₃, are formed. The stability and composition range of these phases are critical for tailoring the magnetic properties of the alloy.

Data Presentation: Invariant Reactions and Phase Transformations

The following tables summarize the key invariant reactions and phase transformation temperatures in the Fe-Pt system. The data is primarily based on the thermodynamic assessment by Fredriksson and Sundman (2001).

Table 1: Invariant Reactions in the Fe-Pt Binary System

Reaction	Temperature (°C)	Composition (at.% Pt)	Phases Involved
Peritectic	~1530	~10	L + δ-Fe ↔ γ-Fe
Eutectoid	~1290	~48	γ-Fe ↔ L10-FePt + L12-Fe ₃ Pt
Congruent	~1300	50	L ↔ L10-FePt
Eutectoid	~1280	~77	γ-Fe ↔ L10-FePt + L12-FePt ₃

Table 2: Order-Disorder Transformation Temperatures

Transformation	Composition (at.% Pt)	Temperature (°C)
A1 ↔ L12 (Fe ₃ Pt)	25	~1300
A1 ↔ L10 (FePt)	50	~1300
A1 ↔ L12 (FePt ₃)	75	~1280

Experimental Protocols

The determination of the Fe-Pt phase diagram relies on a combination of experimental techniques to identify phase transitions and establish phase boundaries. The most common

methods include Differential Scanning Calorimetry (DSC), X-ray Diffraction (XRD), and the diffusion couple technique.

Differential Scanning Calorimetry (DSC)

DSC is used to detect thermal events such as phase transformations by measuring the difference in heat flow between a sample and a reference as a function of temperature.

Methodology:

- **Sample Preparation:** Fe-Pt alloy samples with varying compositions are prepared by arc melting high-purity iron and platinum in an argon atmosphere. The samples are then homogenized at a high temperature (e.g., 1200 °C) for an extended period (e.g., 24 hours) in a vacuum-sealed quartz tube and subsequently quenched.
- **DSC Measurement:** A small piece of the homogenized alloy (typically 10-20 mg) is placed in an alumina crucible. The measurement is performed under a protective argon atmosphere.
- **Heating and Cooling Cycles:** The sample is subjected to controlled heating and cooling cycles at a constant rate (e.g., 10 °C/min). The heat flow is recorded as a function of temperature.
- **Data Analysis:** The resulting DSC curve is analyzed to identify peaks corresponding to phase transitions. The onset temperature of a peak is typically taken as the transformation temperature.

X-ray Diffraction (XRD)

XRD is employed to identify the crystal structure of the phases present in the alloy at different temperatures.

Methodology:

- **Sample Preparation:** Samples are prepared as described for DSC analysis. For high-temperature XRD, a specialized heating stage is used.
- **XRD Measurement:** The sample is irradiated with monochromatic X-rays, and the diffracted X-rays are detected at various angles (2θ). The measurement is typically performed using

Cu K α radiation.

- **Data Acquisition:** The XRD pattern is recorded over a specific 2θ range (e.g., 20-100 degrees) with a defined step size and dwell time.
- **Phase Identification:** The obtained diffraction patterns are compared with standard diffraction data for known phases (e.g., from the Powder Diffraction File database) to identify the crystal structures present in the sample. The lattice parameters can also be determined from the peak positions.

Diffusion Couple Technique

The diffusion couple technique is a powerful method for rapidly assessing phase equilibria over a wide range of compositions.

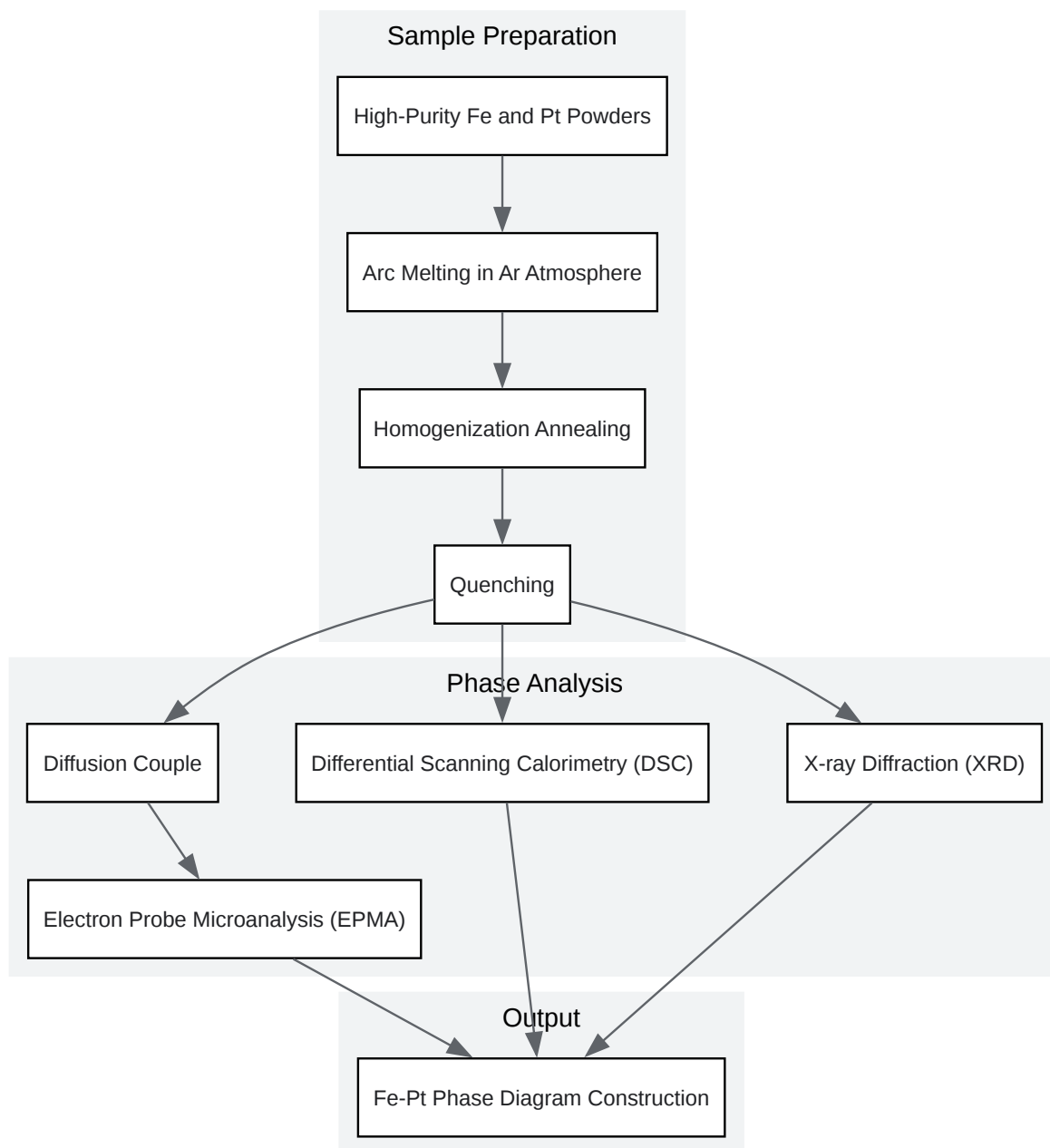
Methodology:

- **Couple Assembly:** A block of pure iron and a block of pure platinum are brought into intimate contact under pressure.
- **Annealing:** The diffusion couple is annealed at a specific temperature for a prolonged period (e.g., 1000 hours) in a vacuum furnace to allow for interdiffusion of the elements.
- **Cross-Sectional Analysis:** After annealing, the couple is sectioned perpendicular to the original interface, and the cross-section is metallographically prepared (polished and etched).
- **Compositional Analysis:** The composition profile across the diffusion zone is measured using an electron probe microanalyzer (EPMA).
- **Phase Identification:** The different phase layers formed in the diffusion zone are identified based on their composition and, if necessary, by micro-XRD analysis.

Mandatory Visualization

Experimental Workflow for Phase Diagram

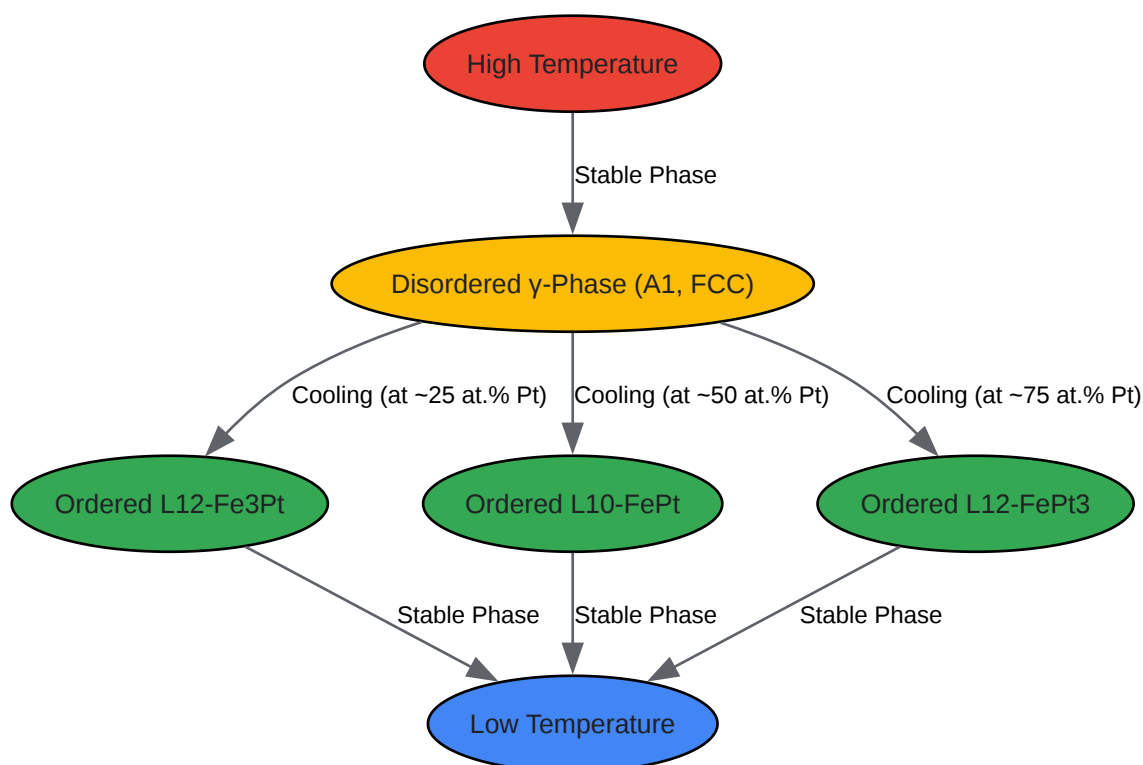
Determination



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Caption: Workflow for experimental determination of the Fe-Pt phase diagram.

Logical Relationship for Order-Disorder Transformation



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Caption: Logical flow of order-disorder transformations in the Fe-Pt system.

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